

Comprehensive Spectroscopic Characterization of 7-Isopropylindoline: A Technical Guide for Structural Validation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Isopropylindoline

CAS No.: 954571-03-0

Cat. No.: B3174890

[Get Quote](#)

Executive Summary

7-Isopropylindoline (CAS: 954571-03-0) represents a critical structural scaffold in medicinal chemistry, particularly as a sterically hindered building block for GPCR ligands (e.g., 5-HT_{2C} agonists) and kinase inhibitors. Its unique structural feature—the bulky isopropyl group at the 7-position (ortho to the nitrogen)—introduces specific conformational constraints and electronic effects that distinguish it from the unsubstituted indoline core.

This technical guide provides a rigorous framework for the spectroscopic validation of **7-Isopropylindoline**. It synthesizes theoretical consensus values with standard analytical protocols to establish a baseline for quality control and structural elucidation.

Structural Profile & Physicochemical Properties[1][2][3][4][5]

Before interpreting spectroscopic data, the researcher must understand the fundamental physical constraints of the molecule.

Property	Data
IUPAC Name	7-Propan-2-yl-2,3-dihydro-1H-indole
Molecular Formula	C ₁₁ H ₁₅ N
Molecular Weight	161.24 g/mol
Monoisotopic Mass	161.1204
Topological Polar Surface Area	12.0 Å ²
Key Structural Feature	Steric hindrance at N1 due to C7-isopropyl group

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4][6][7][8][9][10]

The NMR profile of **7-Isopropylindoline** is characterized by the loss of symmetry in the aromatic region compared to indoline and the distinct aliphatic signals of the isopropyl group.

¹H NMR Characterization (Predicted Consensus)

Solvent: CDCl₃, 400 MHz

The 7-position substitution removes the H7 doublet found in the parent indoline, leaving a three-spin aromatic system (H4, H5, H6).

Position	Shift (δ ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment Logic
Ar-H4	7.05 - 7.10	Doublet (d)	1H	$J \approx 7.5$	Ortho to N-CH ₂ ; Deshielded by ring current.
Ar-H6	6.95 - 7.00	Doublet (d)	1H	$J \approx 7.5$	Ortho to Isopropyl; Meta to N.
Ar-H5	6.65 - 6.75	Triplet (t)	1H	$J \approx 7.5$	Para to N; Shielded by resonance donation from N.
N-H	3.80 - 4.20	Broad Singlet	1H	-	Exchangeable; Shift varies with concentration/solvent.
C2-H ₂	3.55 - 3.60	Triplet (t)	2H	$J \approx 8.5$	Adjacent to N; Deshielded.
C3-H ₂	3.00 - 3.08	Triplet (t)	2H	$J \approx 8.5$	Benzylic protons.
CH (iPr)	2.90 - 3.00	Septet (sep)	1H	$J \approx 6.9$	Methine of isopropyl group.
CH ₃ (iPr)	1.25 - 1.30	Doublet (d)	6H	$J \approx 6.9$	Methyls of isopropyl group.

“

Analyst Note: The chemical shift of the N-H proton is highly diagnostic of purity. A sharp singlet often indicates dry solvent, while broadening suggests moisture or rapid exchange. The proximity of the isopropyl group may cause a slight downfield shift of the N-H signal compared to unsubstituted indoline due to steric compression.

¹³C NMR Characterization

Solvent: CDCl₃, 100 MHz

Carbon Type	Shift (δ ppm)	Assignment
Quaternary Ar-C	150.5	C7a (Attached to N)
Quaternary Ar-C	132.0	C3a (Bridgehead)
Quaternary Ar-C	129.5	C7 (Ipso to Isopropyl)
Ar-CH	124.0	C4
Ar-CH	122.5	C6
Ar-CH	118.0	C5
Aliphatic CH ₂	47.5	C2 (N-CH ₂)
Aliphatic CH ₂	29.8	C3 (Ar-CH ₂)
Aliphatic CH	27.5	Isopropyl Methine
Aliphatic CH ₃	22.8	Isopropyl Methyls (2C)

Mass Spectrometry (MS) Profile[4][6]

Mass spectrometry is the primary tool for confirming molecular weight and analyzing fragmentation pathways during impurity profiling.

Ionization Parameters (ESI+)

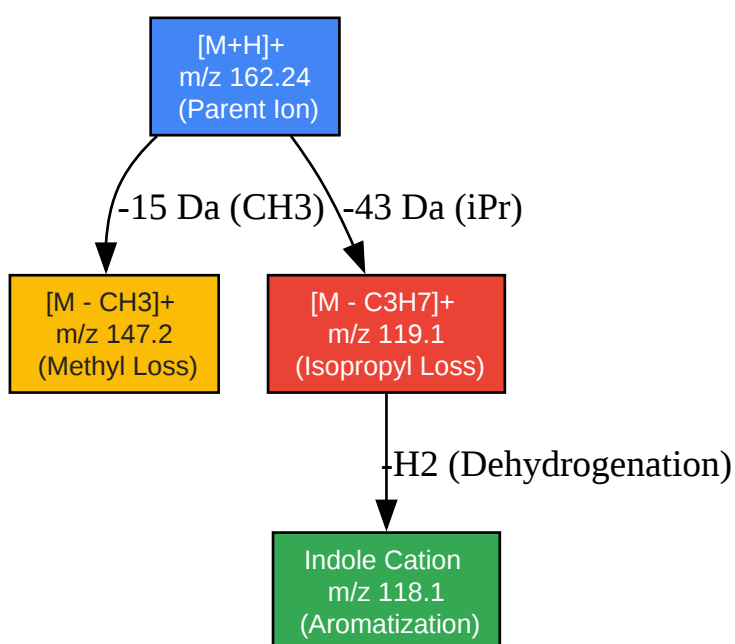
- Method: Electrospray Ionization (Positive Mode)[1][2]
- Capillary Voltage: 3.5 kV[3]
- Cone Voltage: 30 V
- Source Temp: 120 °C

Fragmentation Analysis

The fragmentation of **7-Isopropylindoline** follows a logical dissociation pathway driven by the stability of the tropylium-like or quinolinium-like cations.

- $[M+H]^+$: 162.24 m/z (Base Peak)
- $[M+H - CH_3]^+$: 147.2 m/z (Loss of methyl from isopropyl group)
- $[M+H - C_3H_7]^+$: 119.1 m/z (Loss of isopropyl group; aromatization to indole cation)

MS Fragmentation Logic (Visualization)



[Click to download full resolution via product page](#)

Figure 1: Proposed ESI+ fragmentation pathway for **7-Isopropylindoline**.

Infrared (IR) Spectroscopy[2][4]

IR data is essential for validating the functional groups, specifically the secondary amine and the substitution pattern.

- N-H Stretch: 3350 - 3420 cm^{-1} (Medium, broad). Note: Lower frequency than primary amines.
- C-H Stretch (Aliphatic): 2950 - 2970 cm^{-1} (Strong, doublet due to Isopropyl CH_3).
- C=C Aromatic: 1580 - 1610 cm^{-1} (Variable).
- C-N Stretch: 1250 - 1350 cm^{-1} (Medium).
- Out-of-Plane Bending: 740 - 760 cm^{-1} (Characteristic of 1,2,3-trisubstituted benzene rings).

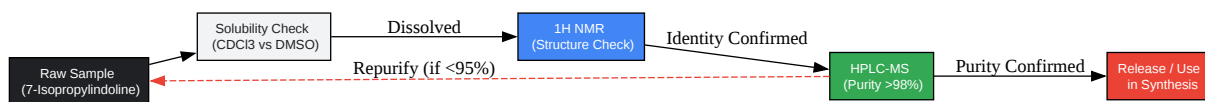
Experimental Workflow: Sample Preparation & Validation

To ensure reproducibility, the following protocol should be used for analytical sample preparation.

NMR Sample Preparation[1][5][7][8][9][11]

- Mass: Weigh 5–10 mg of **7-Isopropylindoline**.
- Solvent: Add 0.6 mL of CDCl_3 (99.8% D) containing 0.03% TMS.
- Filtration: If solid particulates are visible, filter through a cotton plug into the NMR tube to prevent line broadening.
- Acquisition: Run 16 scans for ^1H and 512 scans for ^{13}C to ensure adequate S/N ratio for quaternary carbons.

Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Standard analytical workflow for validating **7-Isopropylindoline** batches.

References

- General Indoline Characterization
 - National Institute of Standards and Technology (NIST). Indoline Mass Spectrum & Constants. NIST Chemistry WebBook, SRD 69.[4] Available at: [\[Link\]](#)
- 7-Substituted Indole Synthesis & Spectra
 - Bortolozzi, R., et al. (2025). Synthesis and Characterization of Novel Indole Derivatives. MDPI Molecules. (Contextual reference for 7-position substitution effects). Available at: [\[Link\]](#)
- Commercial Availability & Identifiers
- NMR Solvent Data
 - Fulmer, G. R., et al. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. Organometallics. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. Indoline\(496-15-1\) 1H NMR \[m.chemicalbook.com\]](#)
- [4. \(1R,3aS,8aS\)-7-Isopropyl-1,4-dimethyl-1,2,3,3a,6,8a-hexahydroazulene \[webbook.nist.gov\]](#)
- To cite this document: BenchChem. [Comprehensive Spectroscopic Characterization of 7-Isopropylindoline: A Technical Guide for Structural Validation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3174890/docs#comprehensive-spectroscopic-characterization-of-7-isopropylindoline-a-technical-guide-for-structural-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check